

# Valiolamine specificity for different alpha-glucosidase isoforms

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Valiolamine

CAS No.: 83465-22-9

Cat. No.: S581114

[Get Quote](#)

## Valiolamine Inhibitory Activity Data

Enzyme Source	Isoform / Enzyme Type	Inhibitory Activity (IC <sub>50</sub> or other measure)	Experimental Context / Notes
Porcine Intestine [1] [2]	Sucrase	More potent than valienamine, validamine, and hydroxyvalidamine [1].	Fermentation broth isolate; direct comparison with other aminocyclitols.
	Maltase	More potent than valienamine, validamine, and hydroxyvalidamine [1].	
	Isomaltase	More potent than valienamine, validamine, and hydroxyvalidamine [1].	
Rat Liver [3]	α-Glucosidase I	IC <sub>50</sub> = 12 μM [3].	Tested on purified enzyme preparations.
	α-Glucosidase II	IC <sub>50</sub> = 12 μM [3].	

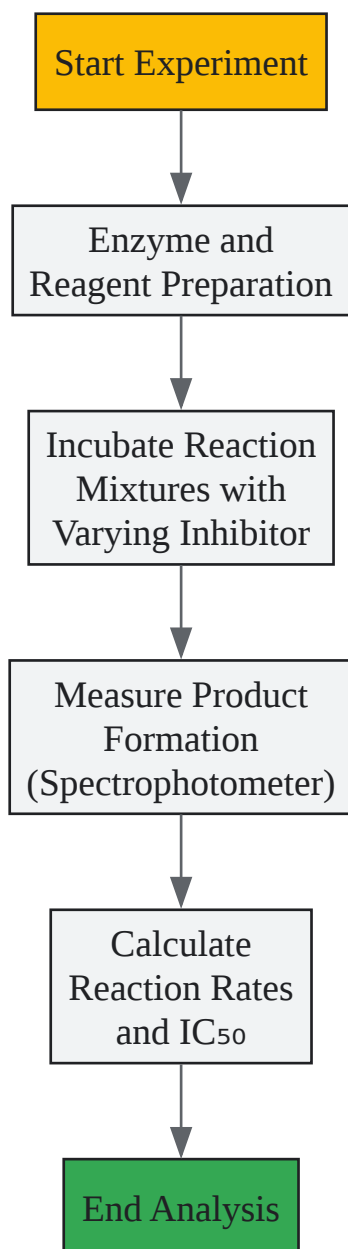
Enzyme Source	Isoform / Enzyme Type	Inhibitory Activity (IC <sub>50</sub> or other measure)	Experimental Context / Notes
	Lysosomal $\alpha$ -Glucosidase	K <sub>i</sub> = 8.1 $\mu$ M (maltose substrate); K <sub>i</sub> = 11 $\mu$ M (glycogen substrate) [3].	Competitive inhibitor.
<b>Voglibose (Valiolamine Derivative)</b> [3]	Porcine Intestinal Maltase	IC <sub>50</sub> = $1.5 \times 10^{-2}$ $\mu$ M [3].	Data for voglibose, a drug derived from valiolamine.
	Porcine Intestinal Sucrase	IC <sub>50</sub> = $4.6 \times 10^{-3}$ $\mu$ M [3].	

## Experimental Methodologies

The data in the table above were generated using standard enzymatic assays. Here are the typical protocols for such experiments:

- **Enzyme Preparation:**  $\alpha$ -Glucosidases are often purified from tissue sources (e.g., porcine intestine, rat liver) or obtained commercially [3].
- **Inhibition Assay:** The assay mixture contains the enzyme, a suitable buffer (e.g., phosphate buffer, pH around 6.8 for intestinal enzymes), a substrate (such as maltose, sucrose, or p-nitrophenyl- $\alpha$ -D-glucopyranoside), and the inhibitor (**valiolamine**) at various concentrations [3].
- **Reaction and Detection:** The reaction is initiated by adding the substrate and incubated at a constant temperature (typically 37°C). The reaction is stopped after a fixed time, and the product (e.g., glucose or p-nitrophenol) is measured spectrophotometrically [3].
- **Data Analysis:** The rate of reaction at each inhibitor concentration is calculated. The IC<sub>50</sub> value (the concentration of inhibitor required to reduce enzyme activity by 50%) is determined by plotting the percentage of enzyme activity against the logarithm of the inhibitor concentration [3].

The following diagram illustrates the workflow for a typical enzyme inhibition experiment.



[Click to download full resolution via product page](#)

## Research Context and Comparisons

- **Natural Origin and Analogs:** **Valiolamine** is an aminocyclitol produced by the bacterium *Streptomyces hygroscopicus* [1]. It serves as the core structural moiety for the anti-diabetic drug **voglibose**, which is a **valiolamine** derivative [3] [4].
- **Mechanism of Action:** **Valiolamine** and its derivatives act as **competitive inhibitors** of alpha-glucosidases [3]. Their structure mimics that of alpha-D-glucose, allowing them to bind to the active

site of the enzyme and prevent the breakdown of complex carbohydrates, thereby reducing glucose absorption [3].

- **Therapeutic Potential:** The primary research interest in **valiolamine** has been for managing **postprandial hyperglycemia in diabetes** [3]. Interestingly, a patent also suggests that **valiolamine** and its derivatives can inhibit carbohydrate absorption in the gut to reduce blood ammonia levels, presenting a potential application for treating **hepatic encephalopathy** [5].

## Knowledge Gaps and Future Research

The existing data, while valuable, is not comprehensive enough for a full comparative guide. Key limitations include:

- **Isoform Specificity in Humans:** The available data is largely from animal enzymes. The inhibitory profile of **valiolamine** against specific human alpha-glucosidase isoforms (e.g., MGAM, GAA) remains to be fully elucidated.
- **Broader Comparative Data:** A direct, quantitative comparison of **valiolamine**'s potency against a wide range of alternative inhibitors (e.g., acarbose, miglitol) across the same set of enzyme isoforms is not available in the searched literature.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Valiolamine, a new alpha-glucosidase inhibiting ... [pubmed.ncbi.nlm.nih.gov]
2. VAHOLAMINE, A NEW  $\alpha$ -GLUCOSIDASE INHIBITING ... [jstage.jst.go.jp]
3. Valiolamine - an overview | ScienceDirect Topics [sciencedirect.com]
4. Natural Products for the Treatment of Type 2 Diabetes Mellitus [\*] [thieme-connect.com]
5. Therapeutic composition for hepatic encephalopathy [patents.google.com]

To cite this document: Smolecule. [Valiolamine specificity for different alpha-glucosidase isoforms].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b581114#valiolamine-specificity-for-different-alpha-glucosidase-isoforms>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)